

The Discovery, Isolation, and Characterization of Avilamycin C: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Avilamycin C

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Introduction

Avilamycin C is a member of the **avilamycin** complex, a family of orthosomycin antibiotics produced by the fermentation of *Streptomyces viridochromogenes*.^{[1][2]} As a minor component of this complex, **Avilamycin C**, alongside its more abundant counterpart Avilamycin A, has garnered interest for its activity against Gram-positive bacteria.^[3] This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Avilamycin C**, with detailed methodologies for key experimental procedures and a summary of its physicochemical and biological properties.

Data Presentation

Physicochemical Properties of Avilamycin C

Property	Value	Reference
Molecular Formula	C61H90Cl2O32	[3]
Molecular Weight	1406.25 g/mol	[3]
Appearance	Colorless, fine plates (dihydrate) from acetone/ether	[3]
Melting Point	188-189 °C (dihydrate)	[3]
Specific Optical Rotation [α] _{D20}	-4.8° (c = 1.44 in chloroform)	[3]
UV max (methanol)	228, 284 nm (log ε 4.12, 3.33)	[3]
Solubility	Soluble in methanol or DMSO	
Storage	-20°C (long term)	

Antibacterial Activity of Avilamycin (Complex)

The **avilamycin** complex exhibits potent activity against a range of Gram-positive bacteria. While specific data for isolated **Avilamycin C** is limited in the public domain, the activity of the complex provides a strong indication of its potential.

Bacterial Species	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
Clostridium perfringens	0.06	128	[4]
Clostridium perfringens (pre-avilamycin approval isolates)	2	2	[5]
Clostridium perfringens (post-avilamycin approval isolates)	1	2	[5]

Note: The broader range for the first *C. perfringens* entry is from a study of 120 clinical isolates, showing the variability in susceptibility.

Experimental Protocols

Fermentation of *Streptomyces viridochromogenes* for Avilamycin Production

This protocol is based on general descriptions found in patents for the production of the **avilamycin** complex.

a. Strain and Culture Conditions:

- Microorganism: *Streptomyces viridochromogenes* (e.g., strain NRRL 2860 or MCCC1A01659).[\[6\]](#)
- Seed Culture Medium (g/L): Soybean cake powder 15.0, yeast powder 25.0, glucose 5.0, dextrin 20.0, CaCl₂ 2.0, CaCO₃ 1.0. Adjust pH to 7.0-7.2.[\[7\]](#)
- Fermentation Medium (g/L): Corn starch 40.0, glucose 20.0, soybean cake powder 10.0, CaCl₂ 2.0, CaCO₃ 4.0, NaCl 1.0. Adjust pH to 7.2-7.4.[\[7\]](#)
- Fermentation Parameters:
 - Inoculum: 5-10% (v/v) of seed culture.[\[6\]](#)
 - Temperature: 27-28 °C.[\[8\]](#)
 - Aeration: Approximately 1 volume of sterile air per volume of nutrient solution per minute.[\[8\]](#)
 - Agitation: Sufficient to maintain homogeneity.
 - Duration: 200-240 hours.[\[7\]](#)

b. Procedure:

- Prepare the seed culture medium and sterilize.

- Inoculate with a sporulating culture of *S. viridochromogenes*.
- Incubate the seed culture at 28°C with shaking for 24-36 hours.[\[7\]](#)
- Prepare the fermentation medium in a suitable fermenter and sterilize.
- Inoculate the fermentation medium with the seed culture.
- Carry out the fermentation under the specified parameters. Monitor pH, dissolved oxygen, and glucose consumption.

Isolation and Purification of Avilamycin C

The following is a generalized protocol for the isolation of avilamycins, which can be adapted for the specific purification of **Avilamycin C**. This often involves a multi-step chromatographic approach.

a. Extraction:

- At the end of the fermentation, filter the broth to separate the mycelium from the supernatant. A filter aid (e.g., 1.5% Celite) can be used to improve filtration.[\[8\]](#)
- The **avilamycin** complex is primarily found in the mycelial cake.
- Extract the mycelial cake with an organic solvent such as methanol.[\[7\]](#)
- Concentrate the methanol extract under reduced pressure to obtain a crude extract.

b. Chromatographic Purification:

- Silica Gel Chromatography (Initial Separation):
 - Apply the crude extract to a silica gel column.
 - Elute with a gradient of chloroform and acetone (e.g., starting with a 4:1 mixture and progressing to 3:7).[\[4\]](#)
 - Collect fractions and monitor by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

- Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) (Fine Purification):
 - Pool the fractions containing the **avilamycin** complex.
 - Further purify using a semi-preparative RP-HPLC column (e.g., C18).
 - A typical mobile phase could be a gradient of acetonitrile and an ammonium acetate buffer.[\[9\]](#)
 - Monitor the elution profile using a UV detector at 295 nm.[\[9\]](#)
 - Collect the peak corresponding to **Avilamycin C**.
 - Desalt and concentrate the purified fraction to obtain pure **Avilamycin C**.

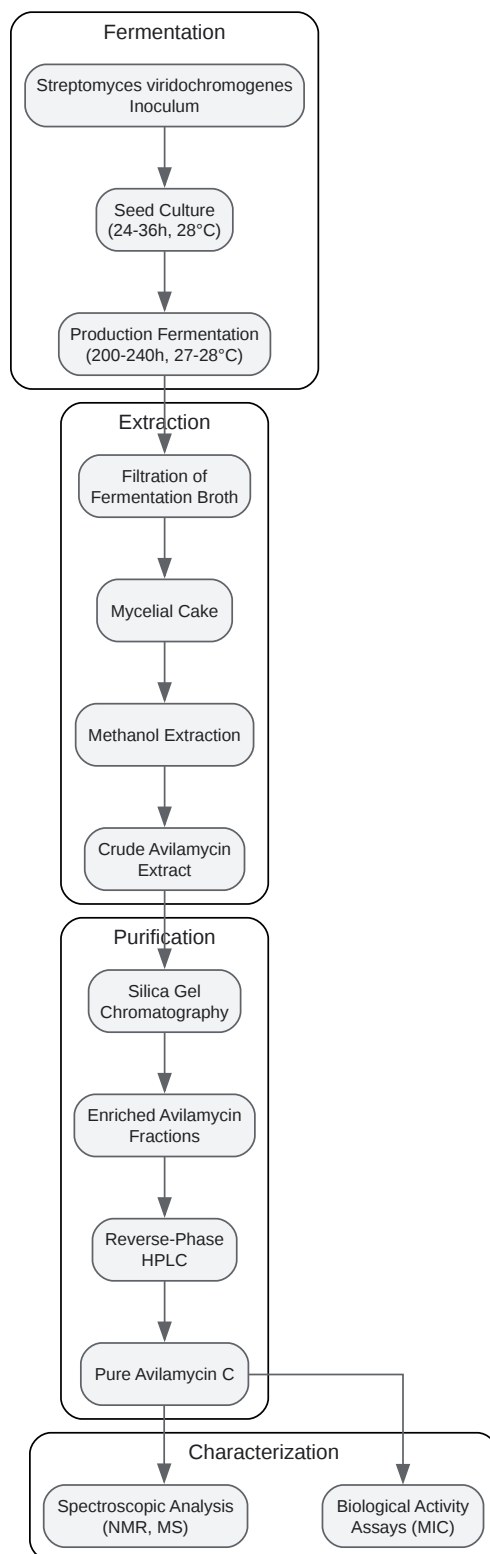
Characterization by Mass Spectrometry

a. Electrospray Ionization Mass Spectrometry (ESI-MS):

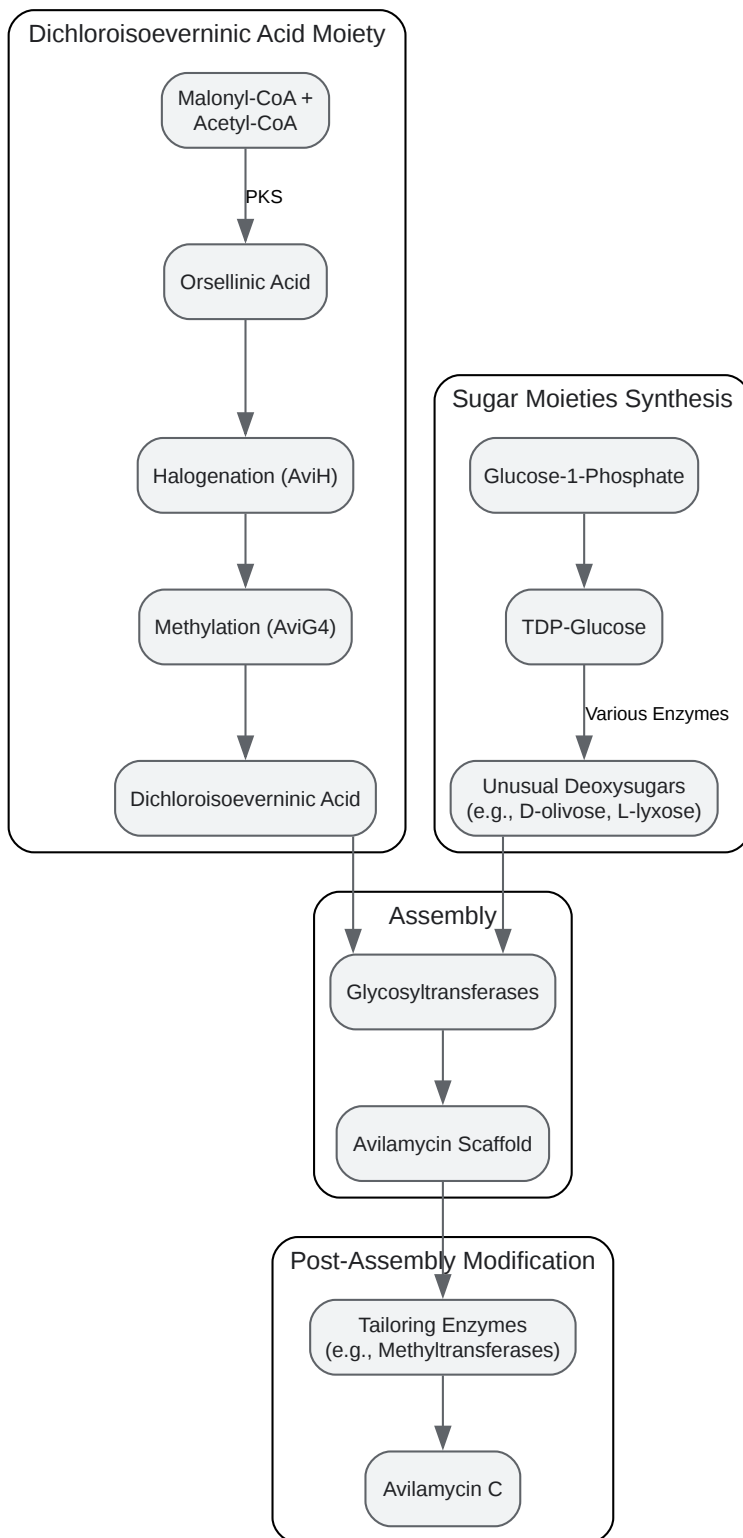
- Instrumentation: A quadrupole ion trap mass spectrometer with an ESI source is suitable for analysis.
- Sample Preparation: Dissolve the purified **Avilamycin C** in a suitable solvent such as methanol.
- Analysis:
 - For negative ion mode, the deprotonated molecule $[M-H]^-$ would be observed.
 - For positive ion mode, the sodium adduct $[M+Na]^+$ is commonly observed for avilamycins.[\[10\]](#)
 - Perform tandem MS (MS/MS) on the parent ion to obtain fragmentation patterns. The fragmentation of avilamycins typically involves the sequential loss of sugar moieties from the oligosaccharide chain.[\[10\]](#)

Mandatory Visualizations

Experimental Workflow for Avilamycin C Isolation

[Click to download full resolution via product page](#)Caption: Workflow for **Avilamycin C** Isolation.

Proposed Biosynthesis Pathway of Avilamycin Aglycone and Sugar Moieties

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- To cite this document: BenchChem. [The Discovery, Isolation, and Characterization of Avilamycin C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1603780#discovery-and-isolation-of-avilamycin-c]

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